

Protocol for solid-phase synthesis using ac⁴Cm phosphoramidites

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Compound of Interest

Compound Name: Cytidine, N-acetyl-2'-O-methyl-

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This Application Note and Protocol details the solid-phase synthesis of oligonucleotides containing N4-acetyl-2'-O-methylcytidine (ac⁴Cm). This specific phosphoramidite is a critical building block for synthesizing nuclease-resistant RNA aptamers, siRNAs, and antisense oligonucleotides (ASOs).^[1]

Application Note: High-Fidelity Synthesis with ac⁴Cm

1. Introduction & Rationale The 2'-O-methyl (2'-OMe) modification is a cornerstone of therapeutic oligonucleotide design. It confers significant nuclease resistance and increases the melting temperature (

) of RNA:RNA duplexes, enhancing target affinity.^[1]

However, the incorporation of Cytidine residues poses a specific chemical challenge during the deprotection phase. Standard N4-benzoyl protection (Bz-C) is susceptible to transamidation when exposed to fast-deprotecting reagents like Methylamine (AMA).^[1] This side reaction converts Cytidine to N4-methylcytidine, a mutagenic impurity that is difficult to separate.^[1]

The Solution: ac⁴Cm (N4-acetyl-2'-O-methylcytidine) The N4-acetyl (ac⁴) protecting group is the superior alternative for high-throughput and therapeutic synthesis.

- Mechanism: The acetyl group is far more labile than benzoyl, allowing for rapid removal.
- Advantage: It is fully compatible with AMA (Ammonium Hydroxide/Methylamine) deprotection chemistries, enabling cleavage and deprotection in as little as 10 minutes without generating transamidation byproducts.[\[1\]](#)

Part 1: Material Specifications & Preparation

1. Reagent Specifications

- Compound: 5'-Dimethoxytrityl-N4-acetyl-2'-O-methylcytidine, 3'-[(2-cyanoethyl)-(N,N-diisopropyl)]-phosphoramidite.
- Nomenclature: ac⁴Cm Phosphoramidite.[\[1\]](#)
- Molecular Weight: ~801.8 g/mol (varies slightly by counter-ion/manufacturer).[\[1\]](#)
- Storage: -20°C, desiccated. Critical: Allow bottle to warm to room temperature before opening to prevent condensation.

2. Dissolution Protocol 2'-OMe phosphoramidites are sterically bulkier than standard DNA monomers.[\[1\]](#) Proper solvation is essential for coupling efficiency.[\[1\]](#)

Parameter	Specification	Notes
Diluent	Anhydrous Acetonitrile (ACN)	Water content must be <30 ppm. [1]
Concentration	0.1 M	Recommended for most synthesizers (e.g., ABI, MerMade). [1]
Dissolution Time	5–10 minutes	Vortex gently. [1] Ensure no particulate remains. [1]
Stability	2–3 Days	In solution on the synthesizer. [1] Replace after 72h to maintain >98% coupling efficiency.

Part 2: Solid-Phase Synthesis Protocol

Core Directive: Do not treat ac⁴Cm as a standard DNA base. The 2'-O-methyl group adds steric bulk near the reaction center, requiring modified coupling parameters.

1. The Synthesis Cycle

- Activator Selection:
 - Standard: 1H-Tetrazole (0.45 M).[\[1\]](#)
 - Optimized: 5-Ethylthio-1H-tetrazole (ETT) or 4,5-Dicyanoimidazole (DCI). These are more acidic/nucleophilic and significantly improve coupling yields for sterically hindered 2'-OMe monomers.[\[1\]](#)
- Coupling Time:
 - Standard DNA: 2 minutes.[\[1\]](#)
 - ac⁴Cm Protocol: 6 minutes (360 seconds).

- Reasoning: The methoxy group at the 2' position creates steric hindrance, slowing the nucleophilic attack of the 5'-OH on the activated phosphoramidite. Extending time ensures >99% efficiency.

2. Step-by-Step Workflow

Step	Reagent	Duration	Critical Action
1. Detritylation	3% TCA or DCA in Dichloromethane	~60-80s	Monitor orange color (DMT cation) to confirm deprotection.
2. [1] Activation & Coupling	ac ⁴ Cm Amidite (0.1M) + ETT (0.25M)	6.0 min	STOP POINT: Ensure delivery lines are primed. Do not shorten this step.
3. Capping	Cap A (Ac ₂ O) + Cap B (N-Methylimidazole)	Standard	Acetylates unreacted 5'-OH to prevent deletion sequences (n-1). [1]
4. Oxidation	0.02 M Iodine in THF/Pyridine/H ₂ O	Standard	Converts unstable Phosphite (PIII) to stable Phosphate (PV). [1] [2]

Part 3: Deprotection & Downstream Processing[\[1\]](#)[\[3\]](#)[\[4\]](#)

This is the phase where ac⁴Cm demonstrates its primary value. You have two valid pathways.

Pathway A: UltraFAST Deprotection (Recommended) Best for high throughput or when speed is critical.[\[1\]](#)

- Reagent: AMA (Ammonium Hydroxide / 40% Aqueous Methylamine, 1:1 v/v).
- Conditions: Heat at 65°C for 10 minutes.

- Mechanism: The methylamine rapidly attacks the succinyl linker (cleavage) and the N4-acetyl group. Because the acetyl group is so labile, it leaves before the methylamine can attack the cytosine ring, preventing the N4-methyl-C mutation.

Pathway B: Standard Deprotection Use if other modifications in the oligo are sensitive to methylamine.

- Reagent: Concentrated Ammonium Hydroxide (NH₄OH).[\[1\]](#)
- Conditions: 55°C for 4–8 hours OR Room Temperature for 24 hours.
- Note: ac⁴Cm is fully compatible with standard protocols; it simply deprotects faster than Bz-Cm.[\[1\]](#)

Pathway C: UltraMILD Deprotection Use if the oligo contains highly sensitive labels (e.g., TAMRA, Cyanine) or bases (e.g., 8-oxo-G).

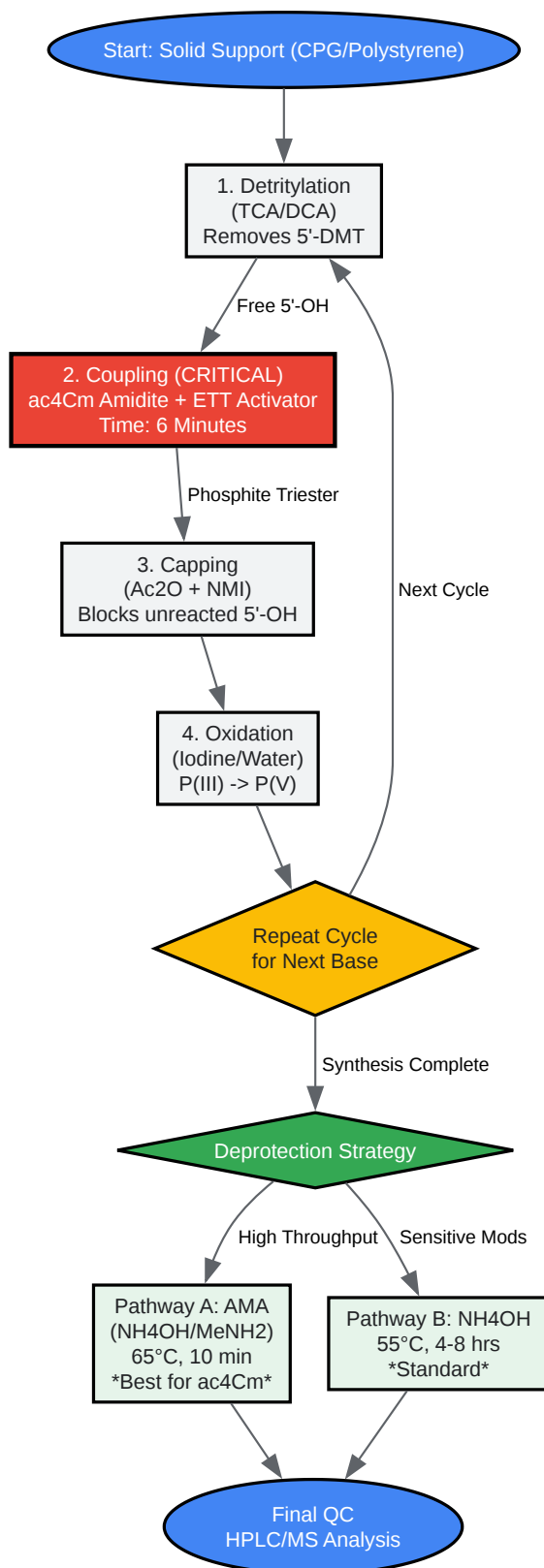
- Reagent: 0.05 M Potassium Carbonate (K₂CO₃) in Methanol.
- Conditions: Room Temperature for 4 hours.
- Requirement: You must use "UltraMild" compatible monomers for A and G (e.g., Pac-A, iPr-Pac-G) if choosing this route.[\[1\]](#)

Part 4: Quality Control & Visualization

QC Parameters for ac⁴Cm Oligos

- HPLC: 2'-OMe oligos are more hydrophobic than DNA/RNA.[\[1\]](#) Expect longer retention times on Reverse Phase (RP-HPLC).
- Mass Spectrometry:
 - Check for Mass + 14 Da: Indicates incomplete deprotection (retention of a methyl group) or transamidation (if Bz-C was used by mistake with AMA).[\[1\]](#)
 - Check for Mass - 14 Da: Indicates loss of the methyl group (rare, usually hydrolysis).[\[1\]](#)

Visual Workflow: Synthesis Logic

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Caption: Cycle logic for ac⁴Cm incorporation. Note the critical 6-minute coupling step and the compatibility with rapid AMA deprotection.

References

- Glen Research. (n.d.).^[1] 2'-OMe-Ac-C-CE Phosphoramidite. Retrieved from [\[Link\]](#)
- Reddy, M. P., Hanna, N. B., & Farooqui, F. (1994).^[1] Fast cleavage and deprotection of oligonucleotides. Tetrahedron Letters, 35(25), 4311-4314.^[1] (Establishes the AMA protocol).
- Beaucage, S. L., & Iyer, R. P. (1992).^[1] Advances in the synthesis of oligonucleotides by the phosphoramidite approach. Tetrahedron, 48(12), 2223-2311.^[1]

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Standard Protocol for Solid-Phase Oligonucleotide Synthesis using Unmodified Phosphoramidites | LGC, Biosearch Technologies \[biosearchtech.com\]](#)
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